

D-(+)-Cellohexose Eicosaacetate: A Technical Guide for Glycobiology Researchers

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Compound of Interest

Compound Name: *D-(+)-Cellohexose eicosaacetate*

Cat. No.: B7796862

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An In-depth Whitepaper on a Novel Tool for Cellular Investigation

For researchers, scientists, and drug development professionals venturing into the intricate world of glycobiology, the study of complex carbohydrates and their roles in cellular processes is paramount. **D-(+)-Cellohexose eicosaacetate**, a specialized derivative of cellohexaose, presents a unique tool for investigating cellular signaling, enzyme activity, and the development of novel therapeutic agents. This technical guide provides a comprehensive overview of its properties, potential applications, and methodologies for its use in glycobiology research.

Core Chemical and Physical Properties

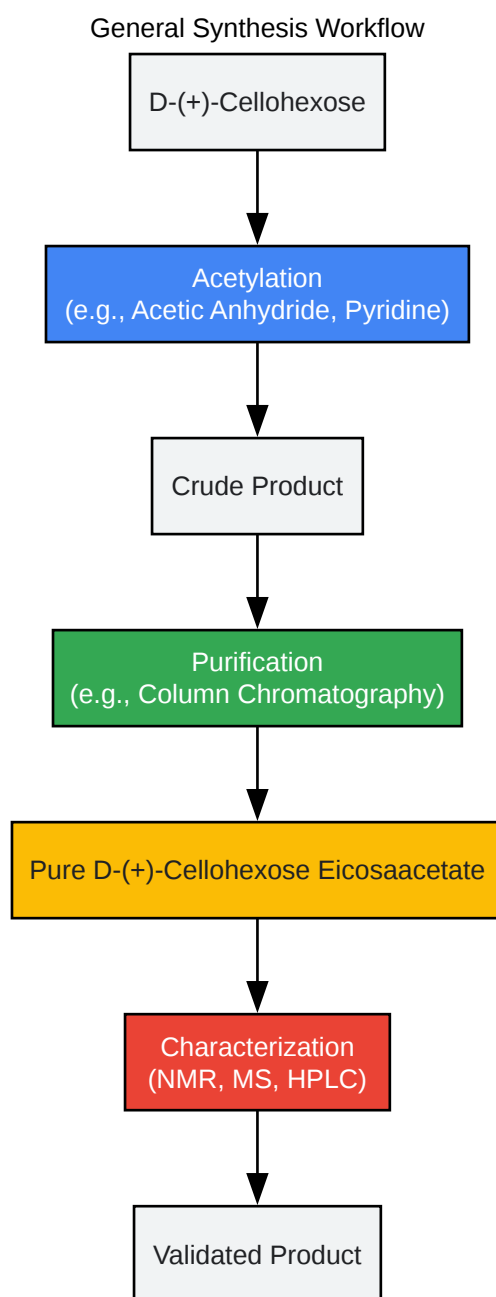
D-(+)-Cellohexose eicosaacetate is a fully acetylated derivative of cellohexaose, a hexasaccharide composed of six $\beta(1 \rightarrow 4)$ linked D-glucose units. The "eicosaacetate" designation indicates the presence of twenty acetyl groups, which significantly alters the molecule's polarity and solubility, making it more amenable to traversing cellular membranes compared to its unacetylated counterpart.

Property	Value	Source
CAS Number	355012-91-8	[1] [2]
Molecular Formula	C76H102O51	[1] [2] [3] [4]
Molecular Weight	1831.61 g/mol	[1] [4]
Appearance	White to Off-White Solid	[1]
Solubility	Soluble in Chloroform, Dichloromethane, DMSO	[1]
Storage	2-8°C, protected from air and light	[1]

Synthesis and Characterization

The synthesis of **D-(+)-Cellohexose eicosaacetate** is typically achieved through the esterification of D-(+)-Cellohexose. This process involves the reaction of the hydroxyl groups of the cellohexaose with an acetylating agent, such as acetic anhydride, in the presence of a catalyst.

A generalized workflow for the synthesis and purification of acetylated oligosaccharides is depicted below.



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Caption: A generalized workflow for the synthesis and characterization of **D-(+)-Cellohexose Eicosaacetate**.

Experimental Protocol: Synthesis and Purification

A general protocol for the acetylation of oligosaccharides, adaptable for D-(+)-Cellohexose, is as follows:

- **Dissolution:** Dissolve D-(+)-Cellohexose in a suitable solvent, such as pyridine.
- **Acetylation:** Add an excess of acetic anhydride to the solution. The reaction is typically stirred at room temperature for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
- **Quenching:** The reaction is quenched by the slow addition of water or methanol to react with the excess acetic anhydride.
- **Extraction:** The product is extracted into an organic solvent like dichloromethane or chloroform.
- **Washing:** The organic layer is washed sequentially with dilute acid (e.g., 1M HCl) to remove pyridine, followed by a saturated sodium bicarbonate solution to neutralize any remaining acid, and finally with brine.
- **Drying and Concentration:** The organic layer is dried over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude **D-(+)-Cellohexose eicosaacetate** is purified using silica gel column chromatography, eluting with a gradient of solvents such as hexane and ethyl acetate.

Analytical Methods for Characterization

The purity and structure of the synthesized **D-(+)-Cellohexose eicosaacetate** can be confirmed using a suite of analytical techniques.^[5]

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR are used to confirm the presence of acetyl groups and the overall structure of the molecule.
- **Mass Spectrometry (MS):** Techniques such as Electrospray Ionization (ESI-MS) or Matrix-Assisted Laser Desorption/Ionization (MALDI-MS) are employed to verify the molecular weight of the final product.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a valuable tool for assessing the purity of the compound.

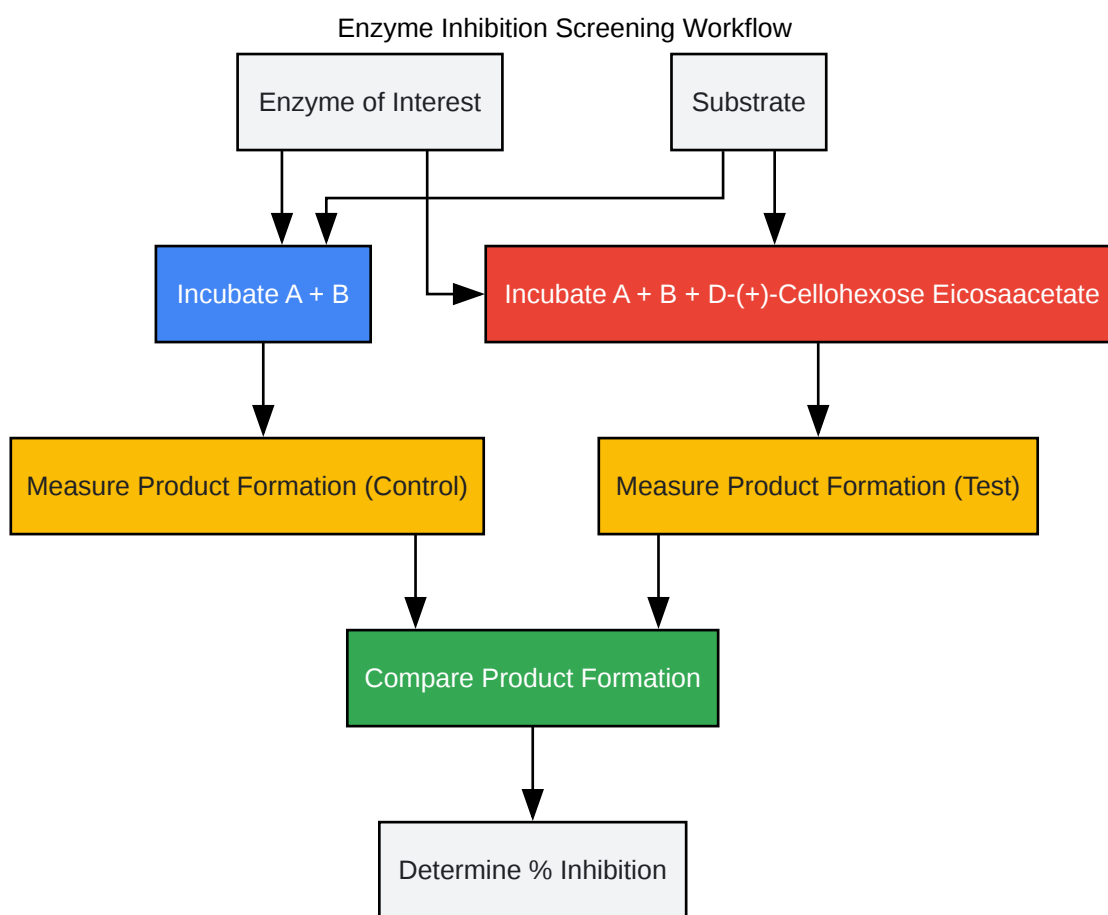
Applications in Glycobiology Research

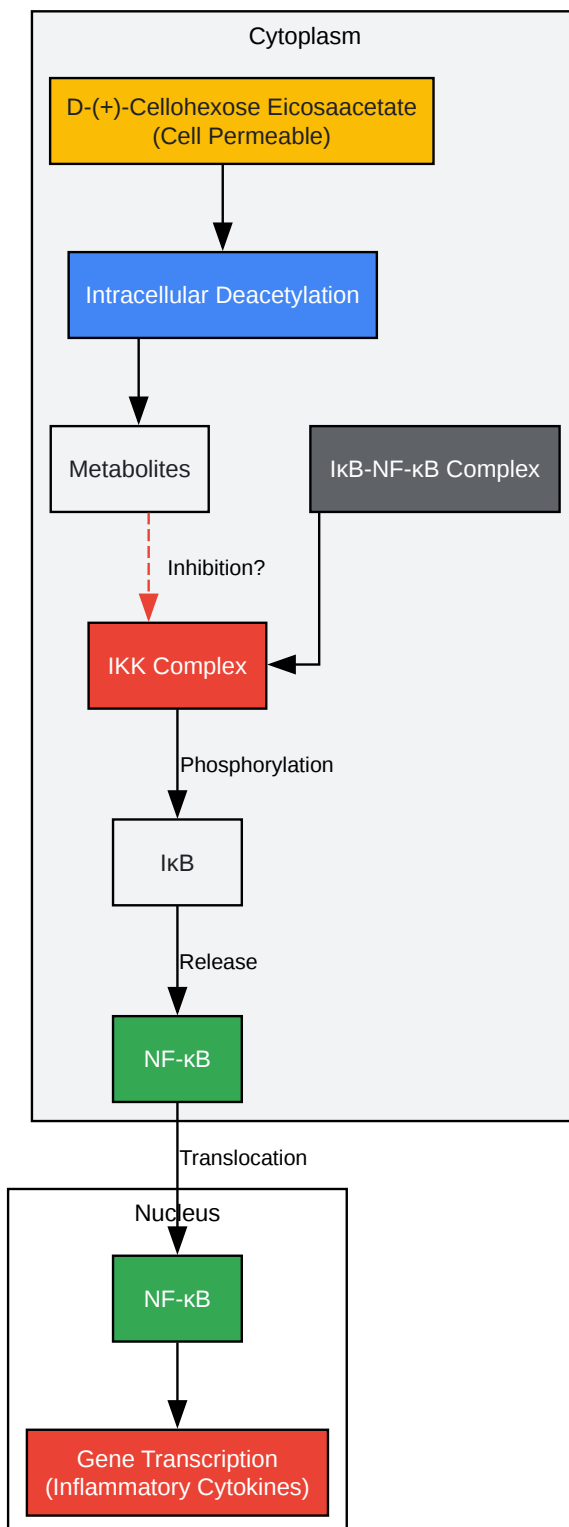
D-(+)-Cellohexose eicosaacetate is described as a biochemical reagent for glycobiology research and a specialized enzyme inhibitor.^[4]^[6] Its potential applications are in the study of diabetes, cancer, and inflammatory disorders.^[4] The acetylation of the parent cellohexaose modifies its biological activity and cellular uptake.

Enzyme Inhibition Studies

Peracetylated sugars are known to act as inhibitors of various glycosidases and other carbohydrate-processing enzymes. The acetyl groups can influence binding to the active site of enzymes.

A potential experimental workflow to screen for enzyme inhibition is outlined below.



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